

Physical and chemical properties of Lasiodonin

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Compound of Interest

Compound Name: *Lasiodonin*

Cat. No.: *B15592008*

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Lasiodonin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Lasiodonin, a diterpenoid compound isolated from the plant *Isodon lasiocarpus*, has garnered significant attention in the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of the physical and chemical properties of **Lasiodonin**, alongside its known biological effects and the experimental methodologies employed in its study. This document aims to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug discovery and development, facilitating a deeper understanding of **Lasiodonin's** therapeutic potential.

Physicochemical Properties

Lasiodonin is a crystalline solid with the molecular formula $C_{20}H_{28}O_6$ and a molecular weight of 364.43 g/mol ^[1]. While specific, experimentally determined data for its melting point and a comprehensive solubility profile in various solvents are not readily available in the public domain, its diterpenoid structure suggests it is likely soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO), with limited solubility in water. Further experimental determination of these properties is crucial for its application in pharmacological studies.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₈ O ₆	[1]
Molecular Weight	364.43 g/mol	[1]
CAS Number	38602-52-7	
IUPAC Name	(1R,4aR,6aS,7S,10aR,10bS)-1,7-dihydroxy-1,10a-dimethyl-8-methylidene-2,3,4,4a,5,6,6a,7,8,9,10,10b-dodecahydrophenanthro[3,2-b]furan-4,6(1H)-dione	
Melting Point	Data not available	
Solubility	Data not available	

Spectroscopic Data

Detailed spectroscopic analysis is essential for the structural elucidation and identification of **Lasiodonin**. While a comprehensive public database of its spectral data is not available, the following sections outline the expected spectral characteristics based on its chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H-NMR:** The proton NMR spectrum of **Lasiodonin** is expected to be complex due to the presence of numerous protons in different chemical environments. Key signals would include those corresponding to methyl groups, methylene protons, methine protons, and hydroxyl protons. The chemical shifts and coupling constants of these protons would provide valuable information about the connectivity and stereochemistry of the molecule.
- ¹³C-NMR:** The carbon-13 NMR spectrum would show distinct signals for each of the 20 carbon atoms in the **Lasiodonin** molecule. The chemical shifts would be indicative of the carbon types, such as carbonyl carbons, olefinic carbons, carbons bearing hydroxyl groups, and aliphatic carbons.

Infrared (IR) Spectroscopy

The IR spectrum of **Lasiodonin** is expected to exhibit characteristic absorption bands corresponding to its functional groups. These would include:

- A broad band in the region of 3200-3600 cm^{-1} due to the O-H stretching vibrations of the hydroxyl groups.
- Strong absorption bands in the region of 1700-1750 cm^{-1} corresponding to the C=O stretching vibrations of the lactone and ketone groups.
- Bands in the region of 1640-1680 cm^{-1} due to the C=C stretching vibration of the exocyclic methylene group.
- C-H stretching and bending vibrations for the aliphatic and olefinic protons.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of **Lasiodonin**.

- Electrospray Ionization (ESI-MS): In positive ion mode, the ESI-MS spectrum would likely show a prominent peak for the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 365.43. Adducts with sodium $[\text{M}+\text{Na}]^+$ or potassium $[\text{M}+\text{K}]^+$ may also be observed.
- Tandem Mass Spectrometry (MS/MS): The MS/MS spectrum of the protonated molecule would reveal characteristic fragmentation patterns. The cleavage pathways are influenced by the positions of the functional groups and the overall structure of the molecule, providing valuable structural information.

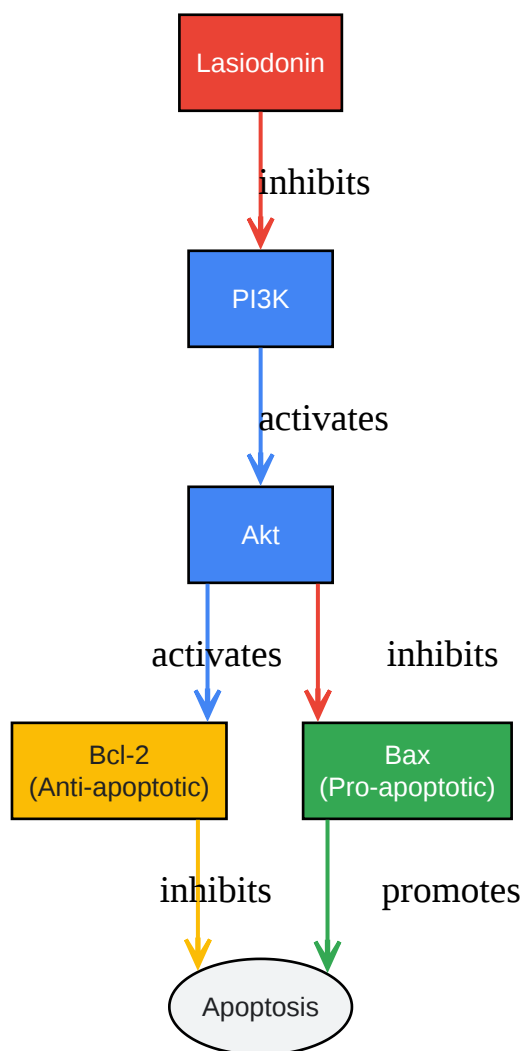
Biological and Pharmacological Activities

Lasiodonin has demonstrated a range of biological activities, with its anticancer and immunosuppressive properties being the most extensively studied.

Anticancer Activity

Lasiodonin has been shown to exhibit cytotoxic effects against various cancer cell lines. Its mechanism of action is multifaceted and appears to involve the induction of apoptosis (programmed cell death) and inhibition of cell proliferation.

One of the key signaling pathways modulated by **Lasiodonin** is the PI3K/Akt pathway. This pathway is crucial for cell survival, proliferation, and growth. **Lasiodonin** has been observed to inhibit the phosphorylation of Akt, a key protein in this pathway. This inhibition leads to the downstream regulation of apoptosis-related proteins. Specifically, **Lasiodonin** treatment has been associated with an upregulation of the pro-apoptotic protein Bax and a downregulation of the anti-apoptotic protein Bcl-2. The increased Bax/Bcl-2 ratio is a critical factor in triggering the intrinsic pathway of apoptosis.



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Diagram 1: Simplified signaling pathway of **Lasiodonin**-induced apoptosis.

Immunosuppressive Activity

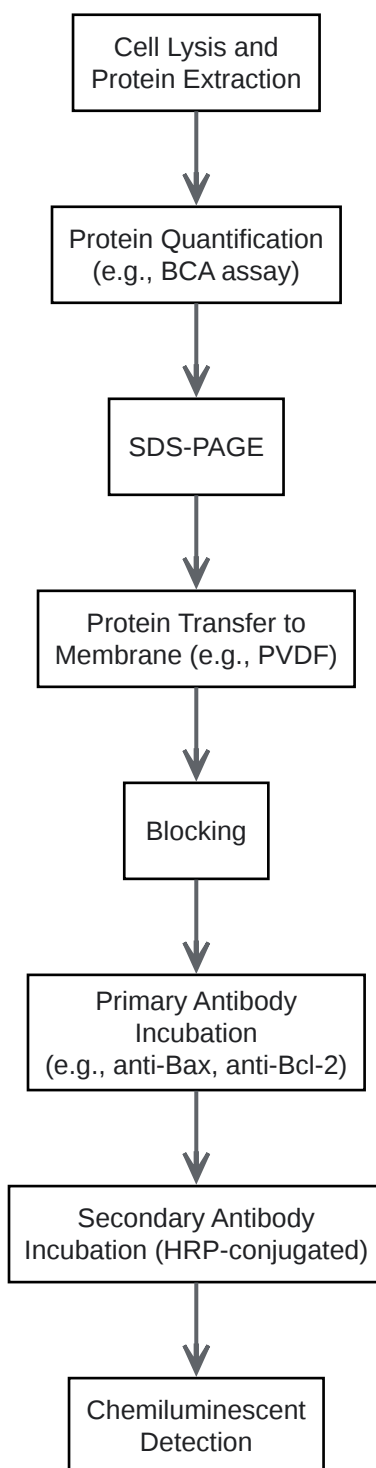
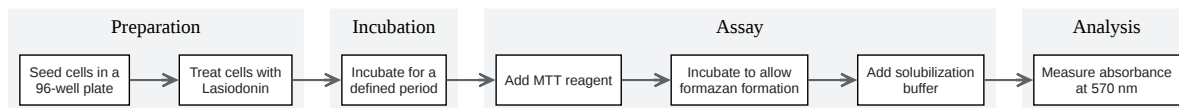
Lasiodonin has also been reported to possess immunosuppressive properties. It can inhibit the proliferation of lymphocytes, which are key cells of the immune system. This effect suggests its potential therapeutic application in autoimmune diseases and organ transplantation.

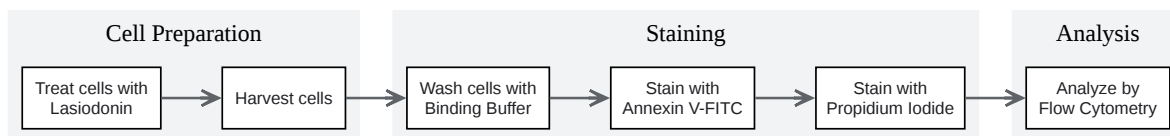
Experimental Protocols

This section provides an overview of standard experimental protocols that can be adapted for the study of **Lasiodonin**'s biological activities.

Cell Viability and Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay used to assess cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.





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References

- 1. researchgate.net [researchgate.net]
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